

# Application Note: Large-Scale Synthesis of (S)-1-Acetyl-2-Ethynylpiperidine

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## Compound of Interest

Compound Name: Piperidine,1-acetyl-2-ethynyl-

CAS No.: 130609-74-4

Cat. No.: B159388

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## Strategic Overview

The synthesis of (S)-1-acetyl-2-ethynylpiperidine represents a critical workflow in the development of rigidified amino acid mimetics and peptidomimetics. The 2-ethynylpiperidine scaffold serves as a versatile pharmacophore, often functioning as a conformational lock in kinase inhibitors or as a "warhead" precursor for covalent drugs.

While various routes exist, large-scale production demands a balance between atom economy, stereochemical integrity, and process safety. This protocol details the "Chiral Pool" approach starting from L-Pipecolic acid. This route is superior to anodic oxidation (Shono) or resolution methods for three reasons:

- **Enantiomeric Purity:** It leverages the natural chirality of L-lysine-derived pipecolic acid ( ee).
- **Scalability:** It avoids the use of stoichiometric heavy metals (e.g., in Corey-Fuchs) by utilizing the catalytic Bestmann-Ohira reagent for alkylation.

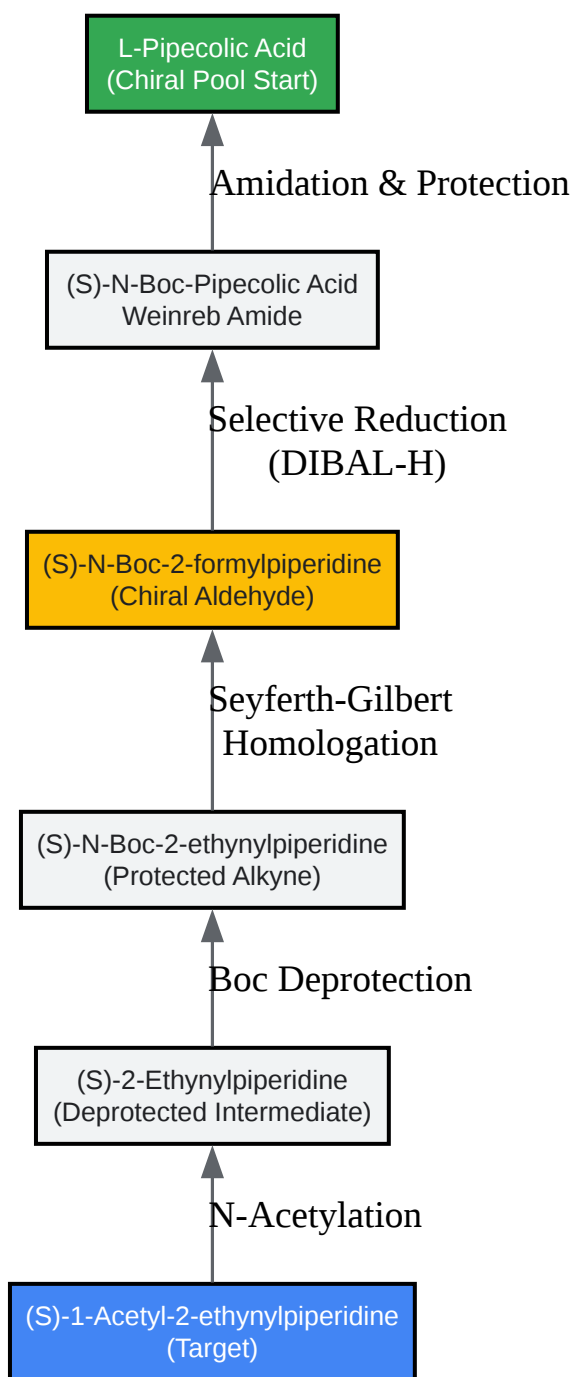
- Robustness: The N-Boc protecting group strategy prevents the over-reduction side reactions common with N-acetyl intermediates.

## Target Molecule Data

| Property          | Specification                                  |
|-------------------|------------------------------------------------|
| IUPAC Name        | 1-[(2S)-2-ethynylpiperidin-1-yl]ethanone       |
| Molecular Formula |                                                |
| Molecular Weight  | 151.21 g/mol                                   |
| Key Functionality | Terminal Alkyne, Tertiary Amide                |
| Chirality         | (S)-Enantiomer (derived from L-Pipecolic acid) |

## Retrosynthetic Analysis

The logic of this synthesis relies on the stepwise reduction of the carboxylic acid oxidation state to the alkyne, while swapping the protecting group late-stage to ensure stability.



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Figure 1: Retrosynthetic logic flow. The pathway preserves the C2 chiral center by avoiding harsh racemizing conditions (strong base) on the aldehyde intermediate.

## Detailed Experimental Protocol

### Stage 1: Scaffold Protection & Activation

Objective: Convert L-Pipecolic acid to the stable N-Boc Weinreb amide to facilitate selective reduction.

- Reagents: L-Pipecolic acid,  
, N,O-Dimethylhydroxylamine HCl, EDC·HCl, HOBt, DIPEA, DCM.
- Scale basis: 100 g L-Pipecolic acid.
- N-Boc Protection:
  - Dissolve L-Pipecolic acid (100 g, 0.77 mol) in 1M NaOH (800 mL) and Dioxane (400 mL).
  - Cool to 0°C. Add  
(1.1 equiv) dropwise.
  - Warm to RT and stir for 12 h. Acidify to pH 2 with 1M HCl and extract with EtOAc.
  - Checkpoint: Quantitative yield expected. Confirm by NMR (rotamers present).
- Weinreb Amide Formation:
  - Dissolve N-Boc-L-pipecolic acid (crude from step 1) in anhydrous DCM (1.5 L).
  - Add N,O-Dimethylhydroxylamine HCl (1.2 equiv), EDC·HCl (1.2 equiv), HOBt (1.2 equiv), and DIPEA (3.0 equiv) at 0°C.
  - Stir at RT for 16 h. Wash with 1M HCl, sat.  
, and brine.
  - Concentrate to yield the Weinreb amide as a viscous oil.

## Stage 2: Reductive Functionalization

Objective: Selective reduction of the amide to the aldehyde without over-reduction to the alcohol.

- Reagents: DIBAL-H (1.0 M in toluene), Anhydrous THF.

- Critical Parameter: Temperature control at  $-78^{\circ}\text{C}$  is vital to prevent racemization and over-reduction.
- Dissolve the Weinreb amide (from Stage 1) in anhydrous THF (10 mL/g) under .
- Cool to  $-78^{\circ}\text{C}$  (Internal temperature monitoring required).
- Add DIBAL-H (1.2 equiv) dropwise over 2 hours via cannula/pressure equalizing funnel.
- Stir at  $-78^{\circ}\text{C}$  for 1 h. Monitor by TLC (Aldehyde spot appears).
- Quench: Slowly add MeOH at  $-78^{\circ}\text{C}$ , followed by sat. Rochelle's salt (potassium sodium tartrate) solution.
- Warm to RT and stir vigorously for 2 h until the emulsion breaks and layers separate.
- Extract with  
  
, dry over  
  
, and concentrate.
  - Storage: Use the aldehyde immediately in Stage 3. Aldehydes at the  
  
-chiral position are prone to epimerization upon standing.

### Stage 3: Homologation to Alkyne (Seyferth-Gilbert)

Objective: Convert the aldehyde to the terminal alkyne using the Bestmann-Ohira reagent. This method is milder than the Corey-Fuchs reaction and avoids triphenylphosphine oxide waste.

- Reagents: Bestmann-Ohira reagent (Dimethyl (1-diazo-2-oxopropyl)phosphonate),  
  
, MeOH.
- Dissolve the N-Boc-2-formylpiperidine (freshly prepared) in dry MeOH (10 mL/g).
- Cool to  $0^{\circ}\text{C}$ . Add

(2.0 equiv).

- Add Bestmann-Ohira reagent (1.2 equiv) dropwise.
- Stir at 0°C for 1 h, then warm to RT and stir for 4–12 h.
- Workup: Dilute with water, extract with (3x). Wash organics with brine.
- Purification: Silica gel chromatography (Hexanes/EtOAc 9:1).
  - Yield Target: 75-85% over 2 steps (Reduction + Homologation).

## Stage 4: Deprotection & N-Acetylation

Objective: Switch the protecting group from Boc to Acetyl.

- Reagents: TFA, DCM, Acetic Anhydride ( ), Pyridine or .
- Boc Removal:
  - Dissolve N-Boc-alkyne in DCM (5 mL/g). Add TFA (20% v/v).
  - Stir at RT for 2 h.
  - Concentrate to dryness. Azeotrope with toluene (2x) to remove residual TFA. Result: (S)-2-ethynylpiperidine trifluoroacetate salt.
- N-Acetylation:
  - Resuspend the salt in anhydrous DCM. Cool to 0°C.[1]
  - Add (4.0 equiv) to neutralize the salt and act as base.

- Add  
  
(1.5 equiv) dropwise.
- Stir at RT for 2 h.
- Final Purification:
  - Wash with 1M HCl (remove amine/pyridine), sat.  
  
, and brine.
  - Dry (  
  
) and concentrate.
  - Distillation (high vacuum) or Column Chromatography (EtOAc/Hexanes) affords the pure (S)-1-acetyl-2-ethynylpiperidine.

## Process Safety & QC

### Critical Safety Hazards

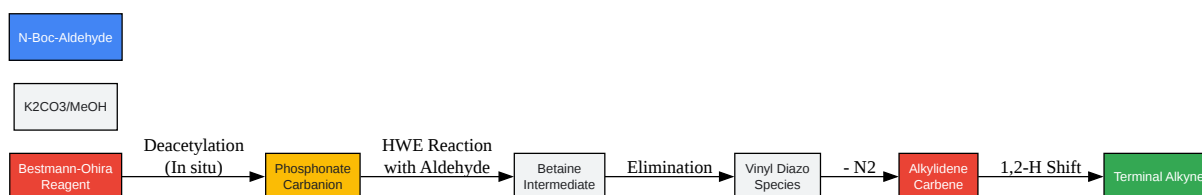
- DIBAL-H: Pyrophoric. Handle under strict inert atmosphere.
- Bestmann-Ohira Reagent: Diazo compounds are potentially explosive. Do not heat the neat reagent. Perform the reaction in solution.
- Alkynes: Terminal alkynes can form explosive acetylides with copper or silver. Avoid metal needles/spatulas containing these metals during handling.

### Quality Control Specifications

| Test                | Method                                  | Acceptance Criteria                                                      |
|---------------------|-----------------------------------------|--------------------------------------------------------------------------|
| Identity            | <sup>1</sup> H-NMR (CDCl <sub>3</sub> ) | Distinct alkyne proton doublet (~2.2 ppm) and acetyl singlet (~2.1 ppm). |
| Purity              | HPLC (C18)                              | > 98.0% Area                                                             |
| Enantiomeric Excess | Chiral HPLC                             | > 98% ee (Chiralpak AD-H or similar)                                     |
| Residual Solvent    | GC-Headspace                            | Meets ICH Q3C limits                                                     |

## Mechanistic Pathway (Bestmann-Ohira)

Understanding the homologation mechanism is crucial for troubleshooting low yields.



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Figure 2: Mechanism of the Bestmann-Ohira homologation. The in situ generation of the reactive diazophosphonate prevents the isolation of unstable intermediates.

## References

- Preparation of Pipecolic Acid Derivatives
  - Bailey, P. D., et al.
- Bestmann-Ohira Reagent Protocol

- Müller, S., et al. "Bestmann-Ohira Reagent for the Conversion of Aldehydes into Terminal Alkynes." Synlett, 1996.
- Synthesis of 2-Ethynylpiperidine (General Reference)
  - ChemicalBook Entry: (2S)-2-ethynylpiperidine hydrochloride (CAS 2306247-92-5).[2][3]
- Weinreb Amide Reduction Selectivity
  - Nahm, S., & Weinreb, S. M. "N-methoxy-N-methylamides as effective acylating agents." Tetrahedron Letters, 1981.

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